

INCB054329 Racemate stability and long-term storage conditions

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Compound of Interest

Compound Name: INCB054329 Racemate

Cat. No.: B8810751

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Technical Support Center: INCB054329 Racemate

Welcome to the technical support center for **INCB054329 racemate**. This guide provides detailed information on the stability, long-term storage, and handling of this compound. The following FAQs and troubleshooting guides are designed to assist researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **INCB054329 racemate** powder?

For optimal stability, the solid form of INCB054329 should be stored under controlled conditions. While specific data for the racemate is limited, data from suppliers of similar research-grade compounds provide a reliable guide.

Table 1: Recommended Storage Conditions for Solid INCB054329

| Compound Form | Temperature | Duration | Source |
|-------------------|-------------------------|---------------|---------------------|
| INCB054329 Powder | -20°C | 3 Years | [1] |
| PEMAZYRE® Tablets | 15°C to 30°C (USP CRT*) | Not Specified | [2] |

*Controlled Room Temperature

Q2: How should I store **INCB054329 racemate** once it is dissolved in a solvent?

Stock solutions of **INCB054329 racemate** are typically prepared in DMSO. To prevent degradation and variability from repeated freeze-thaw cycles, it is critical to aliquot the stock solution into single-use volumes before storage.^{[1][3]}

Table 2: Recommended Storage Conditions for **INCB054329 Racemate** in Solution

| Storage Temperature | Recommended Duration | Source(s) |
|---------------------|----------------------|----------------|
| -80°C | Up to 6 months | ^[4] |

| -20°C | Up to 1 month | |

Note: For aqueous formulations intended for in vivo use (e.g., using PEG300, Tween-80, saline), it is recommended to prepare the solution fresh and use it immediately for best results.

Q3: What are the known degradation pathways for INCB054329?

Detailed public information on the degradation pathways of the racemate is scarce. However, forced degradation studies performed on the active pharmaceutical ingredient, pemigatinib, revealed that the molecule shows significant degradation under reductive conditions. Stress testing conducted for regulatory approval also indicated that pemigatinib is not sensitive to light. In biological systems, pemigatinib is primarily metabolized by the enzyme CYP3A4.

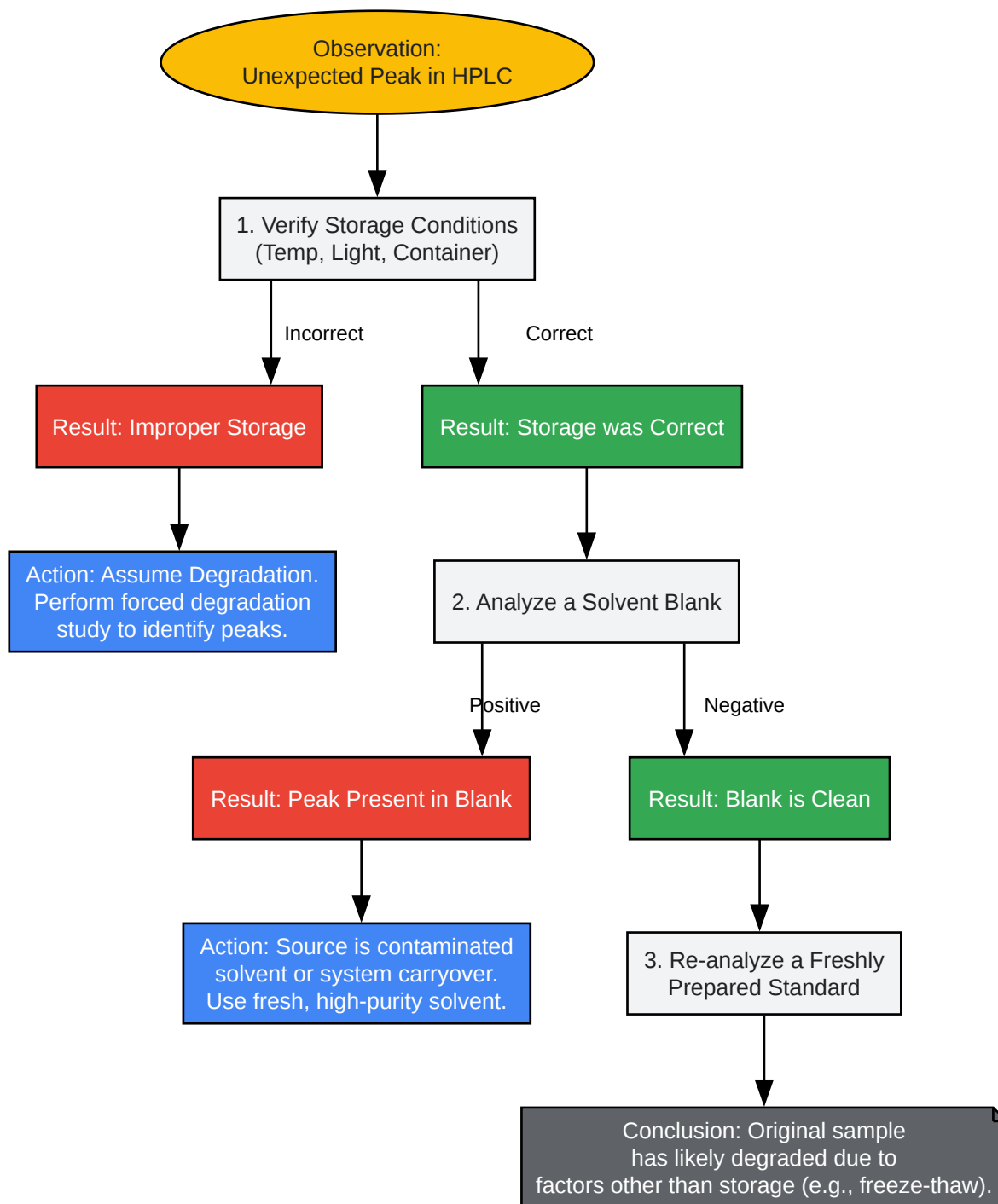
Q4: Is INCB054329 the same as pemigatinib (PEMAZYRE®)?

INCB054329 is the research code for the compound known as pemigatinib. Pemigatinib is a selective inhibitor of Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3. However, the term "**INCB054329 Racemate**" is also used by research chemical suppliers to describe a BET (Bromodomain and Extra-Terminal) protein inhibitor. It is crucial to verify the specific target and isomeric form of the compound you are working with. This guide focuses on the stability of the racemate compound available for research.

Troubleshooting Guide

Problem: I see new or unexpected peaks during my HPLC analysis of an aged sample.

This is a common sign of sample degradation or contamination. Follow this logical workflow to identify the source of the issue.



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Caption: Troubleshooting workflow for unexpected analytical peaks.

Experimental Protocols & Methodologies

Protocol 1: Forced Degradation Study

This protocol outlines a typical forced degradation (stress testing) study to identify potential degradation products and pathways.

- Preparation: Prepare several identical stock solutions of **INCB054329 racemate** in a suitable solvent (e.g., DMSO/Acetonitrile).
- Stress Conditions: Expose each solution to one of the following conditions:
 - Acid Hydrolysis: Add 0.1 N HCl and incubate at 60°C for 24 hours.
 - Base Hydrolysis: Add 0.1 N NaOH and incubate at 60°C for 24 hours.
 - Oxidation: Add 3% H₂O₂ and store at room temperature for 24 hours.
 - Reduction: Add a suitable reducing agent (e.g., sodium bisulfite) and incubate at 60°C. Note: Pemigatinib has shown significant degradation under reductive conditions.
 - Thermal: Incubate one solution at 80°C for 48 hours.
 - Photolytic: Expose one solution to high-intensity UV light (e.g., 254 nm) for 24 hours. Note: Pemigatinib is reportedly not light-sensitive.
- Neutralization: For acid and base-stressed samples, neutralize the solution before analysis.
- Analysis: Analyze all samples, including an unstressed control, by a stability-indicating HPLC method (see Protocol 2).
- Evaluation: Compare the chromatograms to identify and quantify degradation products.

Protocol 2: Stability-Indicating RP-HPLC Method

This method is a generalized protocol based on published analytical methods for pemigatinib and is suitable for assessing purity and stability.

Table 3: Example HPLC Method Parameters

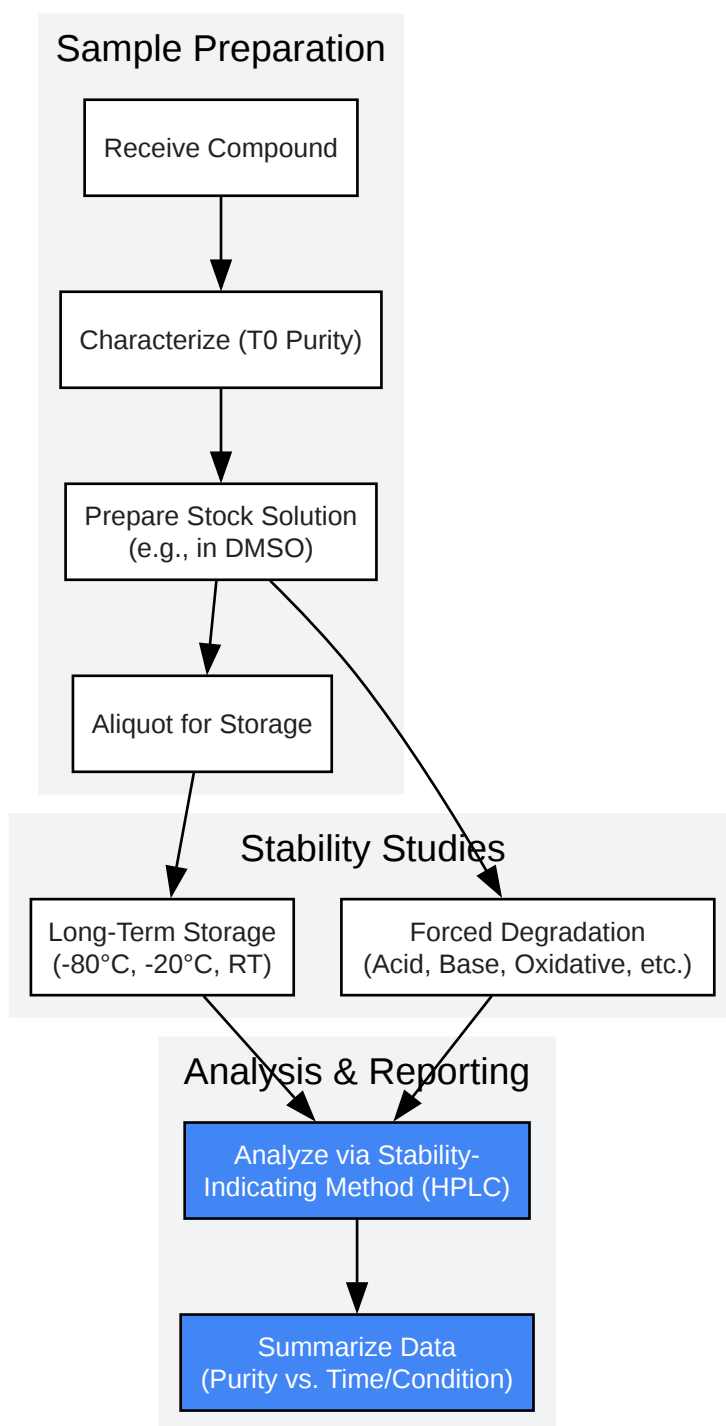
| Parameter | Specification |
|----------------|--|
| Column | C18 stationary phase (e.g., Agilent Zorbax XDB C18, 250x4.6 mm, 5 µm) |
| Mobile Phase A | 0.1% Ortho-phosphoric Acid (OPA) or Formic Acid in Water (pH ~2.5-3.2) |
| Mobile Phase B | Acetonitrile |
| Elution Mode | Isocratic (e.g., 60% A : 40% B) or Gradient |
| Flow Rate | ~1.0 mL/min |
| Column Temp. | Ambient |
| Detection | UV-PDA at 262 nm |
| Injection Vol. | 10 µL |

| Retention Time | ~3.2 minutes (under specific isocratic conditions) |

Visualized Workflows and Pathways

Chemical Stability Assessment Workflow

The following diagram illustrates a standard workflow for assessing the chemical stability of a research compound like **INCB054329 racemate**.

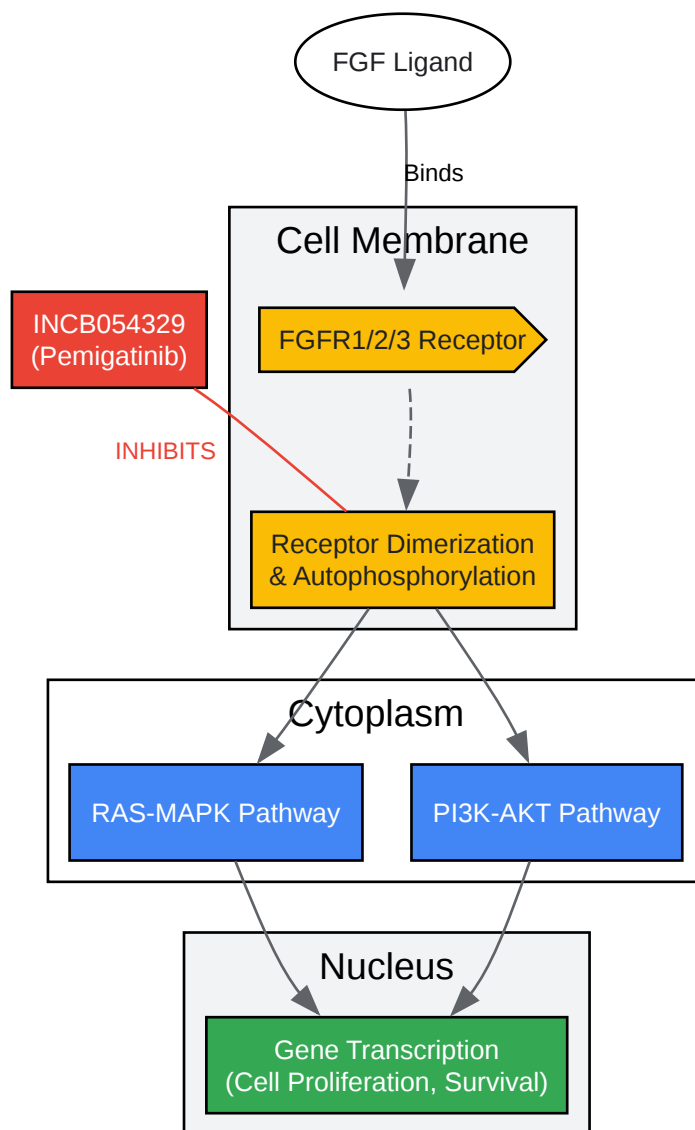


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Caption: Standard workflow for chemical stability assessment.

Simplified FGFR Signaling Pathway (Target of Pemigatinib)

INCB054329 (pemigatinib) is a potent inhibitor of the FGFR signaling pathway. Aberrant activation of this pathway is a driver in certain cancers.



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Caption: Inhibition of the FGFR signaling pathway by INCB054329.

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